

Application Notes and Protocols for Glimepiride Pharmacokinetic Studies

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Compound of Interest

Compound Name: *Glimepiride sulfonamide*

Cat. No.: *B192893*

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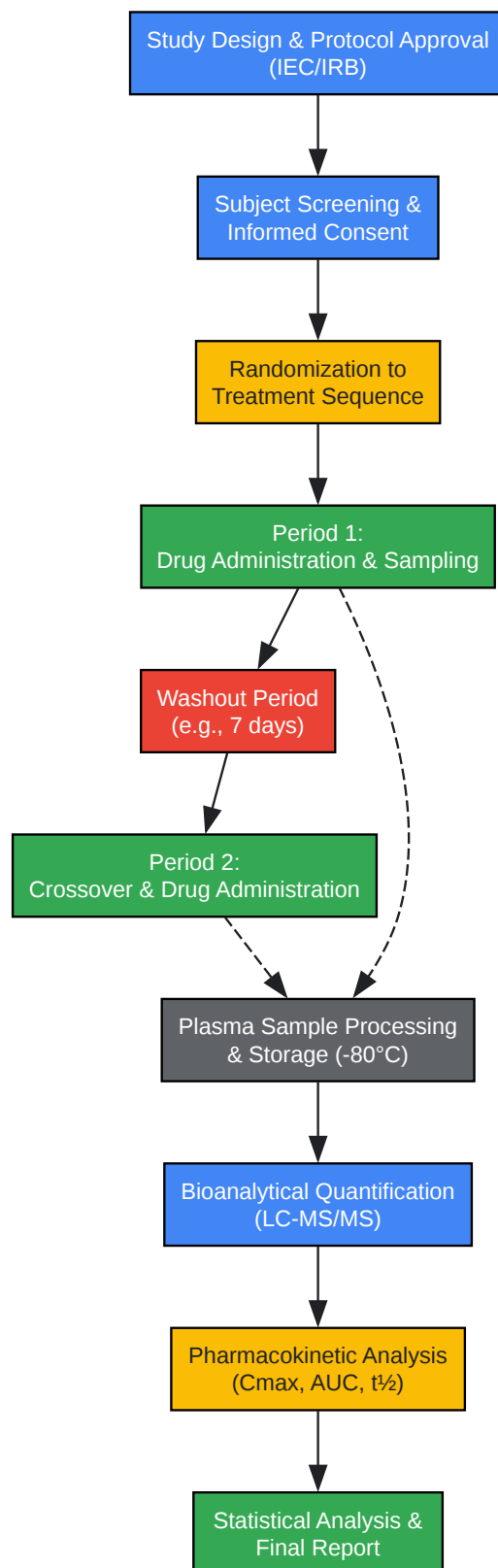
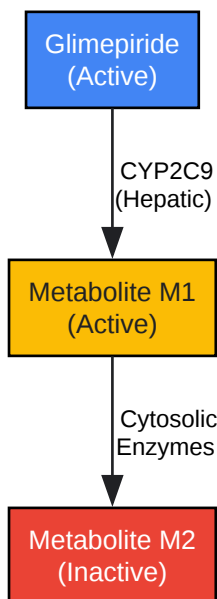
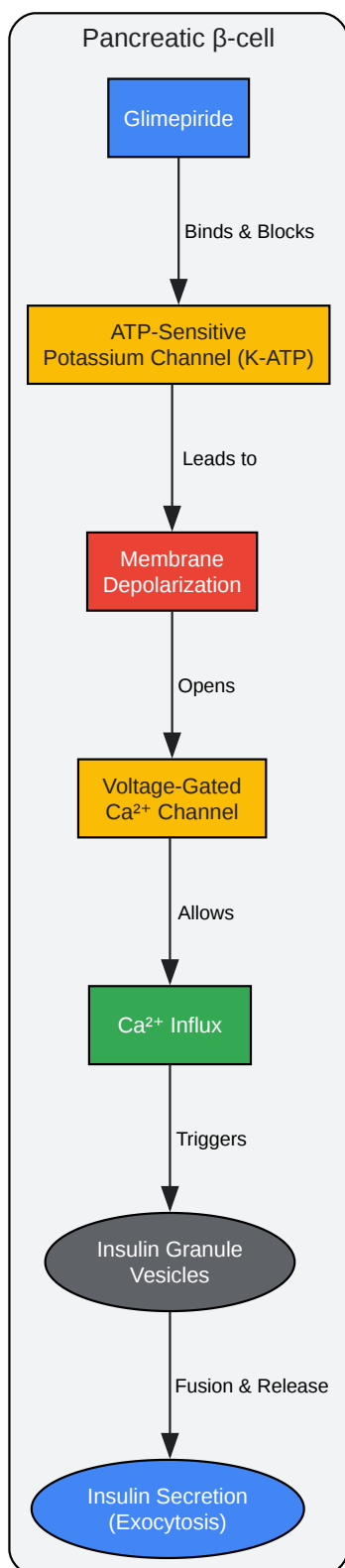
Audience: Researchers, scientists, and drug development professionals.

Introduction

Glimepiride is an oral anti-diabetic agent belonging to the second-generation sulfonylurea class, though it is sometimes classified as a third-generation agent due to its larger substitutions.[1][2] Approved by the FDA in 1995, it is used to manage type 2 diabetes mellitus by improving glycemic control.[1][3] Glimepiride's primary mechanism involves stimulating insulin secretion from pancreatic β -cells.[3][4] It achieves this by binding to and blocking ATP-sensitive potassium channels (K-ATP channels), leading to cell depolarization, calcium influx, and subsequent exocytosis of insulin-containing granules.[1][2] Additionally, it may enhance the sensitivity of peripheral tissues to insulin.[4] Given its widespread use, a thorough understanding of its pharmacokinetic profile is crucial for effective and safe clinical application, as well as for the development of new formulations. These application notes provide a detailed framework for designing and conducting pharmacokinetic studies of glimepiride.

Glimepiride's Mechanism of Action

Glimepiride stimulates insulin release from pancreatic β -cells through a well-defined signaling pathway.



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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Glimepiride - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Glimepiride - Wikipedia [en.wikipedia.org]
- 4. What is the mechanism of Glimepiride? [synapse.patsnap.com]
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